

SARS-CoV-2 Mpro-IN-9 antiviral potency comparison

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Compound Focus: SARS-CoV-2 Mpro-IN-9

Cat. No.: S12867568

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How to Locate the Specific Data

To find the information you need on **SARS-CoV-2 Mpro-IN-9**, I suggest the following steps:

- **Consult the Primary Source:** The most reliable data will be in the original research article where **SARS-CoV-2 Mpro-IN-9** was first reported. You can identify this paper and access its full details using the **PubMed ID (PMID: 33602867)** or the reference **Qiao et al., Science 371, 1374–1378 (2021) [1]**. The manuscript's supplementary information will likely contain the complete experimental dataset.
- **Refine Your Search Strategy:** Use specialized scientific search engines like PubMed or Google Scholar with more specific queries. Combining the compound name with terms like "IC50," "antiviral EC50," or "comparative kinetics" may yield more direct results.
- **Explore Chemical Databases:** Commercial chemical and bioactivity databases (e.g., ChEMBL, BindingDB) sometimes aggregate biochemical and cellular potency data for various compounds, which may include comparative analyses.

Overview of Profiled Mpro Inhibitors

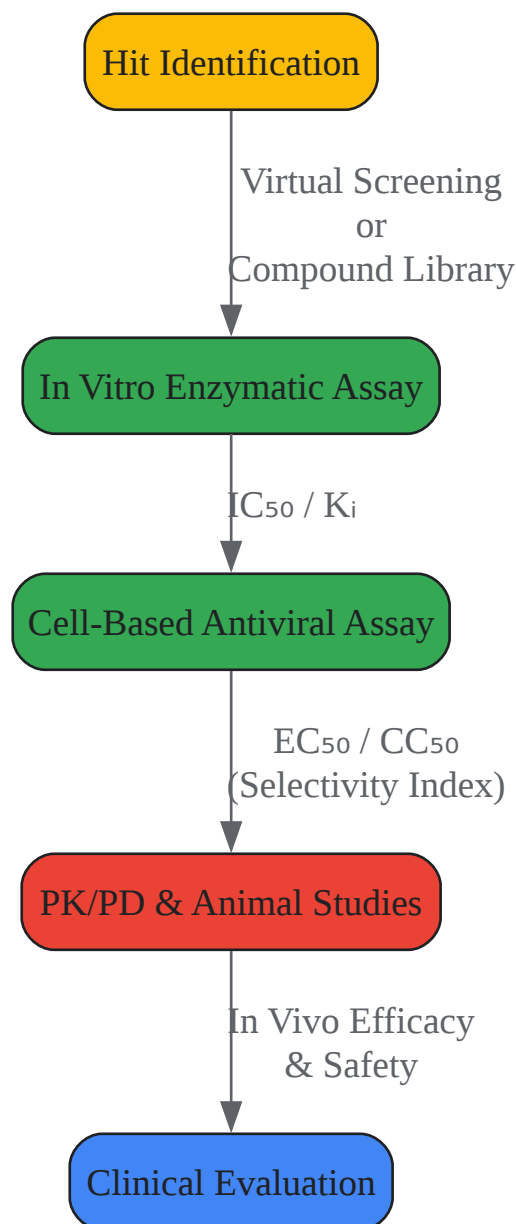
While data on **SARS-CoV-2 Mpro-IN-9** was not available, the search results contained quantitative data on several other prominent Mpro inhibitors, which are summarized in the table below for your reference.

Inhibitor Name	Chemical Class	Key Characteristics	Reported Biochemical IC ₅₀ / K _i	Antiviral Activity (EC ₅₀ in cells)
MI series compounds (e.g., MI-09, MI-30) [1]	Bicycloproline-containing	Derived from boceprevir/telaprevir; showed efficacy in a transgenic mouse model.	As low as 7.6 nM	Excellent activity; significantly reduced viral loads in mouse lungs.
Nirmatrelvir (PF-07321332) [2]	Peptidomimetic (covalent)	Reversible covalent inhibitor; requires Ritonavir boosting.	K _i = 8.4 nM (reference value)	Established clinical efficacy.
RAY1216 (Leritrelvir) [2]	Peptidomimetic (covalent)	α-ketoamide warhead; "slow-on, slow-off" kinetics; approved as a single-drug therapy in China.	K _i = 8.4 nM	Comparable to Nirmatrelvir in mouse models.
ISM3312 [3]	Non-peptidic, covalent	Broad-spectrum activity against multiple human coronaviruses; inhibits some Nirmatrelvir-resistant mutants.	--	Potent activity against a panel of coronaviruses.
Jorgensen-Anderson inspired compounds (e.g., Cmpd 45) [4]	Non-peptidic, non-covalent	Competitive inhibitors designed to overcome metabolic liabilities of earlier leads.	0.012 μM (12 nM)	0.82 μM

Experimental Protocols in Mpro Inhibitor Research

The profiling of Mpro inhibitors like those mentioned above typically relies on a set of standardized experimental protocols. The diagram below outlines the key workflow for evaluating potential Mpro

inhibitors.



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Core Experimental Methodologies:

- **In Vitro Enzymatic Assay:** This is the primary method for determining a compound's direct potency against the Mpro enzyme, reported as the **half-maximal inhibitory concentration (IC₅₀)** or the **inhibition constant (K_i)** [2]. The assay uses a fluorescence-based (FRET) system where the protease cleaves a synthetic peptide substrate, leading to a fluorescent signal. Inhibitor potency is quantified by the reduction in this fluorescence signal [2].

- **Cell-Based Antiviral Assay:** This test evaluates the compound's ability to inhibit live SARS-CoV-2 virus replication in cultured cells (e.g., VeroE6), yielding the **half-maximal effective concentration (EC₅₀)** [4]. This measures the compound's performance in a more biologically relevant system. Cytotoxicity is simultaneously assessed to calculate a **Selectivity Index (CC₅₀ / EC₅₀)**, ensuring that antiviral effects are not due to general cell death [4].
- **Kinetic Characterization:** For advanced candidates, detailed enzyme kinetics are performed to determine the mechanism of inhibition (e.g., competitive, covalent) and key parameters like the association (k_{on}) and dissociation (k_{off}) rate constants, which define the drug-target residence time [2].

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References

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4. Design and Optimization of Novel Competitive, Non-peptidic, SARS-CoV-2 Mpro Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]

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